Introduction: The Strategic Value of a Polysubstituted Phenol

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Compound of Interest

Compound Name:	*6-Bromo-2,3-dimethoxyphenol*
CAS No.:	*114605-75-3*
Cat. No.:	*B1589970*

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6-Bromo-2,3-dimethoxyphenol is a highly functionalized aromatic compound of significant interest in synthetic organic chemistry. Its strategic importance lies in the orthogonal reactivity of its three distinct functional groups: a nucleophilic phenolic hydroxyl, an aromatic ring activated by multiple electron-donating groups, and a versatile carbon-bromine bond poised for cross-coupling reactions. This guide provides an in-depth analysis of the molecule's reactivity, offering field-proven insights and detailed protocols for its application in research and development, particularly within the pharmaceutical industry.

The precise arrangement of the substituents governs the molecule's electronic and steric properties. The hydroxyl and two methoxy groups act as strong activating, ortho, para-directing groups, significantly increasing the electron density of the aromatic ring. The bromine atom, while deactivating through its inductive effect, also directs incoming electrophiles to the ortho and para positions. This complex interplay of effects makes **6-bromo-2,3-dimethoxyphenol** a nuanced and powerful building block for the synthesis of complex molecular architectures.

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Property	Value	Source
CAS Number	114605-75-3	[1]
Molecular Formula	$C_8H_9BrO_3$	[2]
Molecular Weight	233.06 g/mol	[3]
Appearance	Solid	[3]
Canonical SMILES	COC1=C(C(=C(C=C1)Br)O)OC	[2]

Part 1: Synthesis of the Core Scaffold

The most direct and logical pathway to **6-bromo-2,3-dimethoxyphenol** involves the electrophilic bromination of the parent phenol, 2,3-dimethoxyphenol. The strong activation provided by the hydroxyl and methoxy groups facilitates this reaction under relatively mild conditions. The regioselectivity is controlled by these activating groups, which direct the incoming electrophile to the positions para to the hydroxyl group (C4) and ortho/para to the methoxy groups. Given the substitution pattern, the C6 position is sterically accessible and electronically activated, making it a favorable site for bromination.

A common and effective brominating agent for activated phenols is N-Bromosuccinimide (NBS), which provides a controlled source of electrophilic bromine, minimizing over-bromination and side reactions.

Experimental Protocol: Synthesis via Electrophilic Bromination

This protocol is adapted from analogous brominations of activated aromatic systems.[4]

- Reaction Setup: To a solution of 2,3-dimethoxyphenol (1.0 eq.) in a suitable solvent such as Dimethylformamide (DMF) or Acetonitrile, add N-Bromosuccinimide (NBS, 1.0-1.1 eq.) portion-wise at 0 °C to control the initial exotherm.

- Reaction Execution: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the consumption of the starting material by Thin Layer Chromatography

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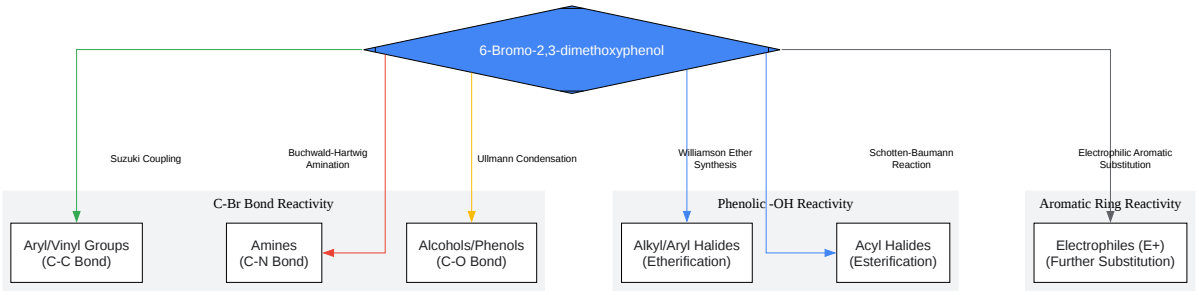
(TLC).

- Work-up: Upon completion, pour the reaction mixture into a separatory funnel containing water and ethyl acetate. Separate the organic layer.

- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel to yield pure **6-bromo-2,3-dimethoxyphenol**.

Part 2: Core Reactivity and Mechanistic Insights

The reactivity of **6-bromo-2,3-dimethoxyphenol** can be dissected into three key areas, each offering unique synthetic opportunities.



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Caption: Key reactivity pathways of **6-bromo-2,3-dimethoxyphenol**.

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Reactivity of the Carbon-Bromine Bond: A Gateway to Complexity

The C-Br bond is the most versatile handle for molecular elaboration, primarily through palladium-catalyzed cross-coupling reactions. These reactions are foundational in modern drug discovery for their reliability, functional group tolerance, and broad scope.[5]

The Suzuki-Miyaura reaction enables the formation of a carbon-carbon bond between the aromatic ring and various organoboron reagents.[6][7] This is a powerful method for constructing biaryl structures or introducing alkyl, alkenyl, or alkynyl fragments.

Causality Behind Protocol Choices:

- Catalyst: A Pd(0) source is required. $Pd(PPh_3)_4$ is a classic, reliable choice that is often effective for aryl bromides.[8] More advanced catalyst systems using ligands like SPhos or XPhos can offer higher turnover numbers and broader substrate scope, especially for challenging couplings.

- Base: A base is essential to activate the boronic acid, forming a more nucleophilic boronate species that facilitates the transmetalation step.[6] An aqueous solution of Na_2CO_3 or K_2CO_3 is standard, offering a good balance of reactivity and functional group compatibility.

- Solvent: A two-phase solvent system like Toluene/Water or Dioxane/Water is often used to dissolve both the organic-soluble aryl halide and the water-soluble inorganic base.

Caption: Simplified catalytic cycle for the Suzuki-Miyaura coupling.

- Reaction Setup: In a Schlenk flask under an inert atmosphere (Argon or Nitrogen), combine **6-bromo-2,3-dimethoxyphenol** (1.0 eq.), the desired arylboronic acid (1.2-1.5 eq.), and a palladium catalyst such as $Pd(PPh_3)_4$ (2-5 mol%).

- Solvent and Base Addition: Add a degassed solvent mixture, such as toluene, and an aqueous solution of 2M Na_2CO_3 (2.0-3.0 eq.).

- Heating: Heat the biphasic mixture to 80-100 °C with vigorous stirring for 4-12 hours. Monitor the reaction progress by TLC or LC-MS.

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- Work-up: Cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the layers.

- Purification: Wash the organic layer with brine, dry over anhydrous $MgSO_4$, filter, and concentrate. Purify the residue by flash column chromatography.

The Buchwald-Hartwig amination is the premier method for forming carbon-nitrogen bonds, crucial for synthesizing anilines, which are prevalent in pharmaceuticals.[5] The reaction couples the aryl bromide with a primary or secondary amine.

Causality Behind Protocol Choices:

- Catalyst/Ligand: This reaction is highly dependent on the choice of a phosphine ligand. Bulky, electron-rich biaryl phosphine ligands (e.g., BINAP, XPhos, JohnPhos) are essential.[9] They promote the crucial reductive elimination step and stabilize the palladium catalyst. A palladium precursor like $Pd_2(dba)_3$ or $Pd(OAc)_2$ is used to generate the active Pd(0) catalyst in situ.

- Base: A strong, non-nucleophilic base is required. Sodium tert-butoxide (NaOtBu) is the most common choice as it is strong enough to deprotonate the amine without competing as a nucleophile.[10]

- Solvent: Anhydrous, aprotic solvents like toluene or dioxane are used to prevent quenching of the strong base and interference with the catalytic cycle.

- Reaction Setup: In a glovebox or under a strictly inert atmosphere, charge an oven-dried Schlenk tube with a palladium precursor (e.g., $Pd_2(dba)_3$, 1-2 mol%), a suitable biaryl phosphine ligand (2-4 mol%), and the base (NaOtBu, 1.2-1.4 eq.).

- Addition of Reagents: Add **6-bromo-2,3-dimethoxyphenol** (1.0 eq.) and the desired amine (1.1-1.3 eq.).

- Solvent Addition: Add anhydrous, degassed toluene or dioxane via syringe.

- Heating: Seal the tube and heat the mixture to 80-110 °C for 12-24 hours. Monitor the reaction's progress.

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- Work-up and Purification: After cooling, quench the reaction carefully with saturated aqueous NH_4Cl. Extract the product with an organic solvent like ethyl acetate. Dry the organic phase, concentrate, and purify by column chromatography.

Reactivity of the Phenolic Hydroxyl Group

The acidic proton of the hydroxyl group is readily removed by a base, converting it into a potent oxygen nucleophile. This enables classic reactions like Williamson ether synthesis and ester formation.

- Deprotonation: Dissolve **6-bromo-2,3-dimethoxyphenol** (1.0 eq.) in a polar aprotic solvent like DMF or acetone. Add a moderate base such as potassium carbonate (K_2CO_3, 1.5-2.0 eq.).

- Alkylation: Add the alkylating agent (e.g., methyl iodide, benzyl bromide; 1.1 eq.) and stir the mixture at room temperature or with gentle heating (40-60 °C) until the starting material is consumed.

- Work-up and Purification: Filter off the inorganic salts and remove the solvent under reduced pressure. The residue can be purified by chromatography to yield the corresponding ether.

Reactivity of the Aromatic Ring

While the C-Br bond provides the most selective handle for functionalization, the electron-rich aromatic ring can undergo further electrophilic aromatic substitution. The combined directing effects of the -OH (strongest activator), and two -OMe groups will strongly favor substitution at the C4 and C5 positions. However, achieving high regioselectivity in the presence of the existing bromine can be challenging and may require careful selection of reagents and conditions to avoid complex product mixtures.

Part 3: Applications in Drug Development & Materials Science

Substituted bromophenols are critical building blocks in medicinal chemistry. The diaryl ether and arylamine motifs, readily accessible from **6-bromo-2,3-dimethoxyphenol**, are privileged structures found in numerous bioactive molecules. For example, the related compound 4-bromo-2-methoxyphenol serves as a key precursor in the synthesis of Bosutinib, a tyrosine

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kinase inhibitor used to treat chronic myeloid leukemia.[11] The synthetic strategies used for Bosutinib, such as Ullmann condensation and subsequent heterocycle formation, are directly translatable to **6-bromo-2,3-dimethoxyphenol**, highlighting its potential for the rapid generation of novel kinase inhibitor scaffolds and other complex drug candidates.

Part 4: Safety and Handling

As a substituted bromophenol, this compound requires careful handling to minimize exposure.

- Hazard Identification: Causes skin and serious eye irritation. May cause respiratory irritation.[12][13]
- Prevention:
  - Wash hands and any exposed skin thoroughly after handling.[14]
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[12]
  - Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- First Aid Measures:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[12]
  - Skin: Wash off immediately with soap and plenty of water. If skin irritation occurs, get medical advice.[14]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]

References

- 6 - SAFETY DATA SHEET. (2024-03-31). [No Source Provided]

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- Synthesis and Molecular Modeling Study of Two Bromo-Dimethoxybenzaldehydes. SciELO. URL: [Link]
- **6-bromo-2,3-dimethoxyphenol** (C8H9BrO3). PubChem. URL: [Link]
- Synthesis of 6-Bromo-2,3-dimethoxybenzaldehyde. PrepChem.com. URL: [Link]
- First and short syntheses of biologically active, naturally occurring brominated mono- and dibenzyl phenols. Semantic Scholar. URL: [Link]
- Buchwald-Hartwig amination of a bromopyridine with cyclohexane-1,2-diamine. [No Source Provided]
- Efficient Synthesis of 6-Arylaminoflavones via Buchwald-Hartwig Amination and Its Anti-Tumor Investigation. (2025-04-01). Preprints.org. URL: [Link]
- Buchwald–Hartwig amination. Wikipedia. URL: [Link]
- SUPPORTING INFORMATION. The Royal Society of Chemistry. URL: [Link]
- Suzuki Coupling. Organic Chemistry Portal. URL: [Link]
- Buchwald-Hartwig Amination Using Pd(I) Dimer Precatalysts Supported by Biaryl Phosphine Ligands. The Royal Society of Chemistry. URL: [Link]
- Evidence for “cocktail”-type catalysis in Buchwald-Hartwig reaction. A mechanistic study. (2021-09-29). Royal Society of Chemistry. URL: [Link]
- Method for synthesizing 2,6-dimethoxyphenol. Google Patents.
- 2-Bromo-6-methoxyphenol. PubChem. URL: [Link]
- A kind of preparation method of 2,6-dimethoxy-3-bromo-4-methylphenol. Google Patents.
- 2,3-Dimethoxyphenol. PubChem. URL: [Link]
- Chemoselective Suzuki—Miyaura Cross-Coupling Reactions of 6-Bromo-3-(trifluoromethylsulfonyloxy)flavone. (2025-08-07). ResearchGate. URL: [Link]

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- The Suzuki Reaction. Andrew G Myers Research Group, Harvard University. URL: [Link]
- The Stereochemical Course of Pd-Catalyzed Suzuki Reactions Using Primary Alkyltrifluoroborate Nucleophiles. PMC, NIH. URL: [Link]
- Synthesis and microwave-promoted Suzuki-Miyaura cross-coupling reactions of 5-bromo-1,3,3-trimethyl-1,3. [No Source Provided]
- Visible light photoactivation of 6-bromo-2-naphthol for the photoacid-catalyzed acetalization of carbonyls. (2022-07-25). Royal Society of Chemistry. URL: [Link]
- Cs2CO3-Promoted reaction of tertiary bromopropargylic alcohols and phenols in DMF: a novel approach to α-phenoxyketones. NIH. URL: [Link]

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Sources

- 1. 6-Bromo-2,3-dimethoxyphenol - CAS:114605-75-3 - Sunway Pharm Ltd [3wpharm.com]
- 2. PubChemLite - 6-bromo-2,3-dimethoxyphenol (C8H9BrO3) [pubchemlite.lcsb.uni.lu]
- 3. 6-bromo-2,3-dimethoxyphenol [sytracks.com]
- 4. scielo.br [scielo.br]
- 5. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 6. Suzuki Coupling [organic-chemistry.org]
- 7. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 8. mokslozurnalai.lmaleidykla.lt [mokslozurnalai.lmaleidykla.lt]
- 9. rsc.org [rsc.org]
- 10. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 11. benchchem.com [benchchem.com]
- 12. fishersci.com [fishersci.com]

© 2026 BenchChem. All rights reserved.

- 13. 2-Bromo-6-methoxyphenol | C7H7BrO2 | CID 11019958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
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